

Application Notes: Assessing the Lightfastness of Disperse Violet 1

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Compound of Interest

Compound Name: Disperse Violet 1

Cat. No.: B121737

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Introduction

Disperse Violet 1 (C.I. 61100), an anthraquinone-based dye, is widely utilized in the textile industry for dyeing synthetic fibers such as polyester due to its vibrant purple hue and generally good fastness properties.[1] Lightfastness, a critical quality parameter, measures the resistance of a dye to fading or color change upon exposure to light.[2][3] This document provides a detailed protocol for assessing the lightfastness of textiles dyed with **Disperse Violet 1**, primarily following the internationally recognized standards ISO 105-B02 and AATCC Test Method 16.[4][5][6][7] These methods utilize a xenon arc lamp to simulate natural daylight exposure in a controlled laboratory setting.[4][5][8]

Principle of the Test

The fundamental principle of lightfastness testing involves exposing a textile specimen dyed with **Disperse Violet 1** to a controlled artificial light source that mimics natural sunlight.[8][9] Simultaneously, a set of standardized blue wool references with known lightfastness ratings (ranging from 1 for very low fastness to 8 for very high fastness) are exposed under the same conditions.[6][10] The lightfastness of the test specimen is then determined by comparing the degree of its color change with that of the blue wool references.[8][9]

Experimental Protocol

This protocol outlines the key steps for determining the lightfastness of **Disperse Violet 1** on a textile substrate.

1. Materials and Equipment

- Test Specimen: Textile material dyed with **Disperse Violet 1**. A specimen size of at least 45 mm x 10 mm is recommended.[8]
- Blue Wool References: A set of standardized blue wool references (ISO 105-B08 or AATCC Blue Wool Lightfastness Standards L2-L9).[10]
- Lightfastness Tester: A xenon arc lamp apparatus equipped with an appropriate filter system to simulate daylight (D65).[5][7] The apparatus should allow for the control of irradiance, temperature, and humidity.
- Specimen Holders: Cardboard or other suitable material free of optical brighteners.
- Grey Scale for Assessing Change in Colour: In accordance with ISO 105-A02 or AATCC Evaluation Procedure 1.[10]
- Assessment Cabinet: A standardized viewing cabinet with a D65 light source for visual assessment.[10]

2. Experimental Conditions

The following conditions are based on the ISO 105-B02 standard (European conditions). Adjustments may be necessary based on specific regional standards (e.g., AATCC for American conditions).

Parameter	Value
Light Source	Xenon Arc Lamp
Irradiance	42 W/m ² (300-400 nm) or 1.10 W/m ² /nm @ 420 nm
Black Standard Temperature (BST)	50°C ± 3°C
Chamber Air Temperature	25°C ± 2°C
Relative Humidity (RH)	40% ± 5%

3. Procedure

- Sample Preparation:
 - Cut the textile specimen dyed with **Disperse Violet 1** to the required dimensions.
 - Mount the specimen on the specimen holder.
 - Partially cover the specimen with an opaque material to create an unexposed area for later comparison.
 - Simultaneously, mount the blue wool references (e.g., grades 4, 5, 6) in the same manner. The choice of references should be based on the expected lightfastness of the dye.
- Exposure:
 - Place the mounted specimens and blue wool references in the lightfastness tester.
 - Expose the samples to the xenon arc light under the conditions specified in the table above.
 - The duration of the exposure is determined by the fading of the blue wool references. The exposure should continue until a color change corresponding to grade 4 on the grey scale is observed for the blue wool reference being used as the primary endpoint.
- Assessment:
 - After the exposure period, remove the specimens and references from the tester.
 - Allow the samples to condition in a standard atmosphere for at least 4 hours.
 - Visually assess the color change of the exposed portion of the test specimen against the unexposed portion in the assessment cabinet under D65 lighting.
 - Use the Grey Scale for Assessing Change in Colour to rate the degree of fading. A rating of 5 indicates no change, while a rating of 1 indicates a severe change.

- Compare the fading of the test specimen to the fading of the blue wool references. The lightfastness rating of the specimen is the number of the blue wool reference that shows a similar degree of fading.

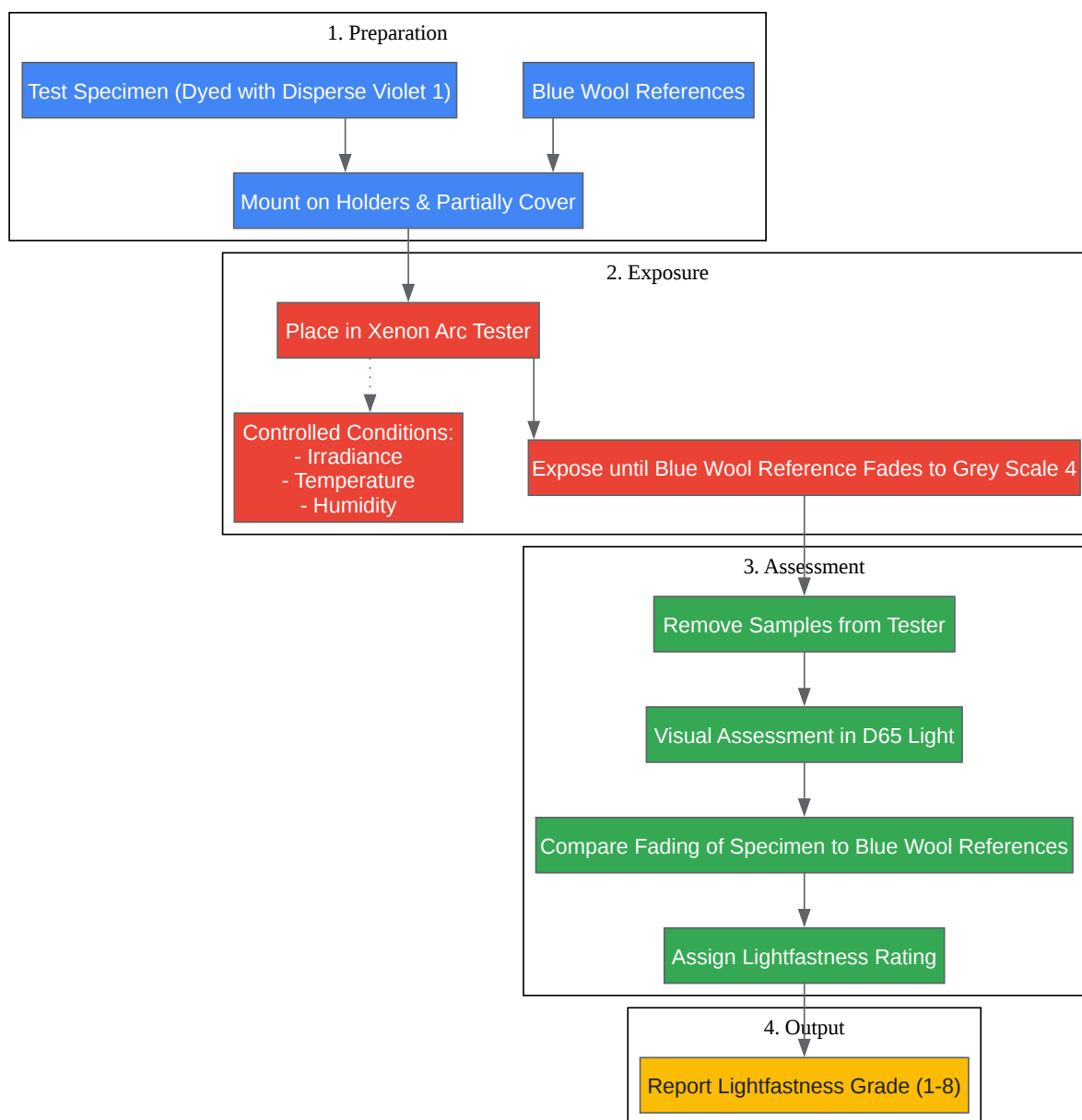
Data Presentation

The results of the lightfastness assessment should be recorded in a clear and structured manner.

Sample ID	Dye	Substrate	Lightfastness Rating (Blue Wool Scale)	Grey Scale Rating (Color Change)	Observations
DV1-PET-01	Disperse Violet 1	Polyester	5-6	4	Slight fading observed.
DV1-PET-02	Disperse Violet 1	Polyester	6	4-5	Minimal fading.

Note: The lightfastness rating for **Disperse Violet 1** is generally reported to be in the range of 5-6, indicating good to very good lightfastness.[\[1\]](#)

Experimental Workflow Diagram



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Caption: Workflow for assessing the lightfastness of **Disperse Violet 1**.

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